

# A Comparative Analysis of 6-Methoxy-3-pyridineacetic Acid Purity from Leading Suppliers

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## Compound of Interest

Compound Name: 6-Methoxy-3-pyridineacetic acid

Cat. No.: B1354404

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In the pursuit of reliable and reproducible scientific outcomes, the purity of starting materials is a cornerstone of experimental integrity. This guide provides a comprehensive comparison of **6-Methoxy-3-pyridineacetic acid** from three different suppliers (designated as Supplier A, Supplier B, and Supplier C). The assessment is based on a suite of analytical techniques to provide a clear, data-driven overview of product quality.

## Quantitative Purity Assessment

The purity of **6-Methoxy-3-pyridineacetic acid** from each supplier was determined using High-Performance Liquid Chromatography (HPLC), and the identity and potential impurities were further characterized by Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS). The summarized data in Table 1 offers a direct comparison of the key quality attributes for each supplier's product.

Parameter	Supplier A	Supplier B	Supplier C
Appearance	White Powder	Off-white Powder	White Powder
Purity by HPLC (% Area)	99.5%	98.2%	99.8%
Major Impurity (% Area)	0.3%	1.1%	0.1%
Water Content (Karl Fischer)	0.15%	0.5%	0.1%
Residual Solvents (GC-HS)	<0.01%	0.1%	<0.01%
<sup>1</sup> H NMR	Conforms	Conforms	Conforms
Mass Spectrum (m/z)	168.0655 [M+H] <sup>+</sup>	168.0654 [M+H] <sup>+</sup>	168.0655 [M+H] <sup>+</sup>

Table 1: Summary of Analytical Data for **6-Methoxy-3-pyridineacetic Acid** from Different Suppliers.

## Experimental Protocols

Detailed methodologies for the analytical techniques used in this assessment are provided below. These protocols are designed to be readily adaptable for in-house verification.

### High-Performance Liquid Chromatography (HPLC)

This method was developed to quantify the purity of **6-Methoxy-3-pyridineacetic acid** and to identify any potential impurities.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reverse-phase column (4.6 x 250 mm, 5 µm particle size).
- Mobile Phase: A gradient of Solvent A (0.1% formic acid in water) and Solvent B (0.1% formic acid in acetonitrile).

- Gradient Program:
  - 0-5 min: 95% A, 5% B
  - 5-20 min: Linear gradient to 50% A, 50% B
  - 20-25 min: Hold at 50% A, 50% B
  - 25-26 min: Linear gradient back to 95% A, 5% B
  - 26-30 min: Hold at 95% A, 5% B
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30 °C.
- Detection Wavelength: 270 nm.
- Injection Volume: 10 µL.
- Sample Preparation: Samples were prepared by dissolving approximately 1 mg of **6-Methoxy-3-pyridineacetic acid** in 10 mL of a 50:50 mixture of water and acetonitrile.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

<sup>1</sup>H and <sup>13</sup>C NMR spectra were acquired to confirm the chemical structure of the compound and to detect any proton- or carbon-containing impurities.

- Instrumentation: 400 MHz NMR spectrometer.
- Solvent: Deuterated dimethyl sulfoxide (DMSO-d<sub>6</sub>).
- <sup>1</sup>H NMR Parameters:
  - Pulse Sequence: zg30
  - Number of Scans: 16
  - Relaxation Delay: 1.0 s

- <sup>13</sup>C NMR Parameters:
  - Pulse Sequence: zgpg30
  - Number of Scans: 1024
  - Relaxation Delay: 2.0 s
- Sample Preparation: Approximately 10 mg of the sample was dissolved in 0.75 mL of DMSO-d<sub>6</sub>.

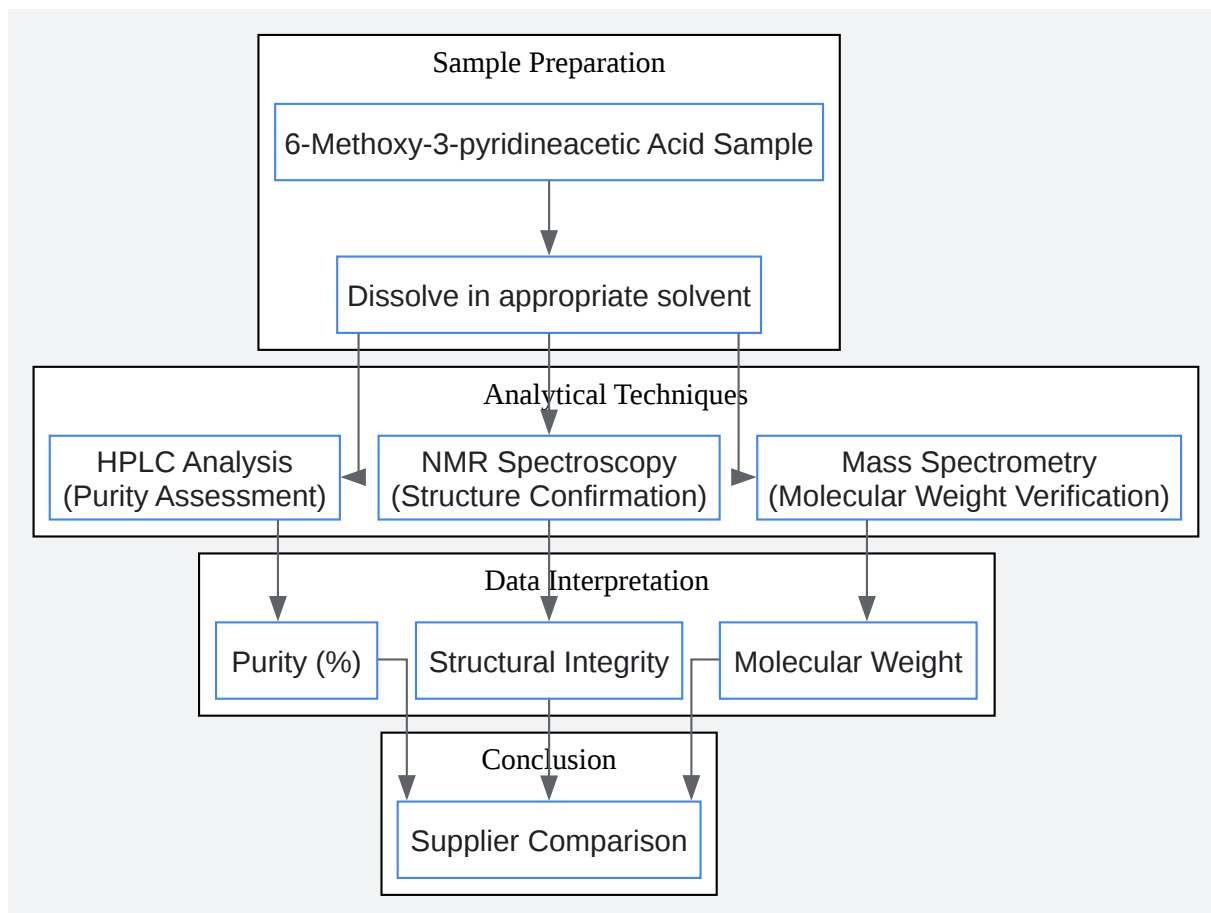
## Mass Spectrometry (MS)

Mass spectrometry was used to confirm the molecular weight of **6-Methoxy-3-pyridineacetic acid**.

- Instrumentation: A Liquid Chromatography-Mass Spectrometry (LC-MS) system with an Electrospray Ionization (ESI) source.
- Ionization Mode: Positive ion mode.
- Mass Range: m/z 50-500.
- Capillary Voltage: 3.5 kV.
- Cone Voltage: 30 V.
- Source Temperature: 120 °C.
- Desolvation Temperature: 350 °C.
- Sample Infusion: The sample solution prepared for HPLC analysis was directly infused into the mass spectrometer.

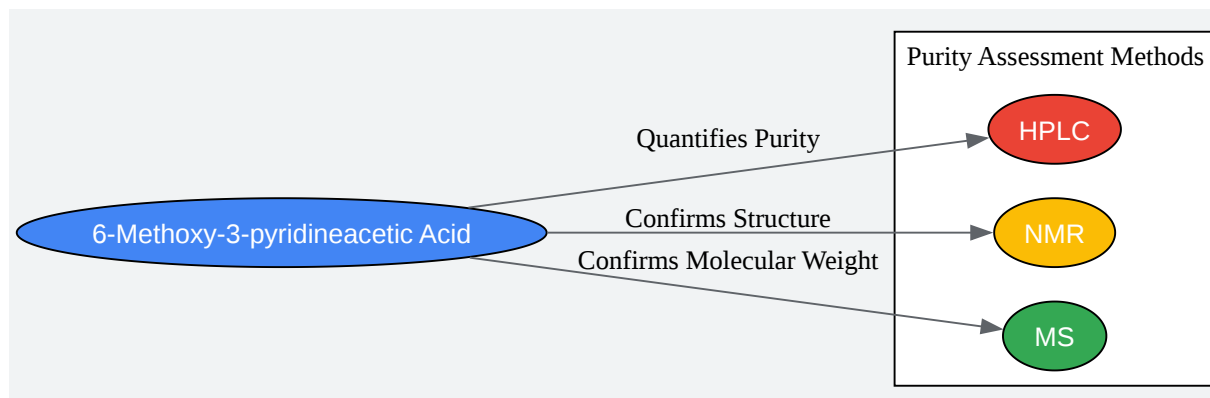
## Visualized Workflows and Structures

To further clarify the experimental process and the relationships between the analytical techniques, the following diagrams are provided.



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Figure 1. Experimental workflow for the purity assessment of **6-Methoxy-3-pyridineacetic acid**.



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Figure 2. Relationship between the compound and the analytical techniques used for its assessment.

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